

Albonoursin antibacterial assay

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Albonoursin

CAS No.: 1222-90-8

Cat. No.: S517858

Get Quote

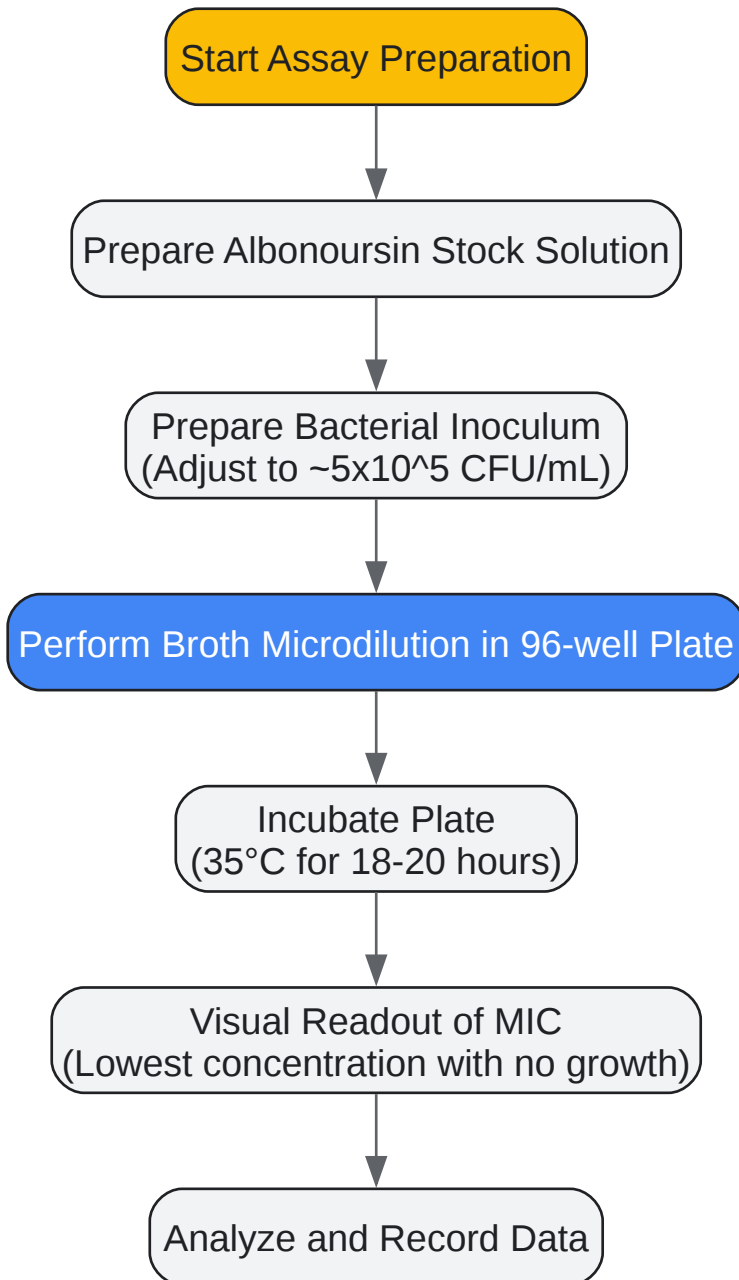
Albonoursin Basic Information

The table below summarizes the core chemical and biological information available for **Albonoursin**.

Property	Description
IUPAC Name	(3Z,6Z)-3-(benzylidene)-6-(sec-butylidene)piperazine-2,5-dione [1]
Molecular Formula	C ₁₅ H ₁₆ N ₂ O ₂ [2]
Molecular Weight	256.305 g/mol [2]
CAS Number	1222-90-8 [2]
Bioactivity	Antibacterial cyclic dipeptide (a diketopiperazine/DKP) [2] [1]
Source Organism	Produced by <i>Streptomyces noursei</i> [1]
Biosynthetic Pathway	Diketopiperazine biosynthesis independent of nonribosomal peptide synthetases (NRPS) [1]

Proposed Antibacterial Assay Workflow

While specific protocols for **Albonoursin** are not published, a standard broth microdilution method can be used to determine its Minimum Inhibitory Concentration (MIC) against bacterial pathogens. The following diagram outlines this general workflow.



[Click to download full resolution via product page](#)

Detailed Experimental Protocol

This section provides a step-by-step guide for the broth microdilution assay outlined above.

- **1. Reagent Preparation**

- **Test Compound:** Prepare a high-concentration stock solution of **Albonoursin** (e.g., 1 mg/mL or 10 mM) in a suitable solvent like Dimethyl Sulfoxide (DMSO). The final concentration of the solvent in the assay should not exceed 1% (v/v) and must be non-inhibitory to bacterial growth.
- **Growth Medium:** Use cation-adjusted Mueller-Hinton Broth (CAMHB) as recommended by the Clinical and Laboratory Standards Institute (CLSI) for antibacterial susceptibility testing.
- **Bacterial Inoculum:** Select fresh, well-isolated colonies of the target strain from an agar plate. Suspend them in saline to a density of 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL). Further dilute this suspension in CAMHB to achieve a working concentration of about 5×10^5 CFU/mL.

- **2. Assay Procedure**

- **Microdilution Plate Setup:** In a sterile 96-well plate, perform a two-fold serial dilution of the **Albonoursin** stock solution across the rows. Use CAMHB as the diluent.
- **Controls:** Include essential controls:
 - **Growth Control:** Wells containing CAMHB and bacteria (no antibiotic).
 - **Sterility Control:** Wells containing only CAMHB (no bacteria, no antibiotic).
 - **Solvent Control:** Wells containing CAMHB, bacteria, and the highest concentration of DMSO used in the test wells.
- **Inoculation:** Add the prepared bacterial inoculum to all test and control wells. The final volume in each well is typically 100 μ L.
- **Incubation:** Cover the plate and incubate at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours under normal atmospheric conditions.

- **3. Data Acquisition and Analysis**

- **Determining MIC:** After incubation, examine the plate visually. The **Minimum Inhibitory Concentration (MIC)** is defined as the lowest concentration of **Albonoursin** that completely prevents visible growth of the bacteria.
- **Data Recording:** Record the MIC values in $\mu\text{g/mL}$ or μM for each bacterial strain tested. Data should be collected from at least three independent experiments ($n \geq 3$) to ensure reliability.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. The albonoursin gene Cluster of *S. noursei* biosynthesis ... [pubmed.ncbi.nlm.nih.gov]

2. is used as an Albonoursin cyclic dipeptide. | TargetMol antibacterial [targetmol.com]

To cite this document: Smolecule. [Albonoursin antibacterial assay]. Smolecule, [2026]. [Online PDF].

Available at: [https://www.smolecule.com/products/b517858#albonoursin-antibacterial-assay]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com